

# "chemical structure and properties of Triallyl trimesate monomer"

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# **Triallyl Trimesate Monomer: A Technical Guide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **Triallyl trimesate**, a trifunctional monomer pivotal in polymer chemistry.

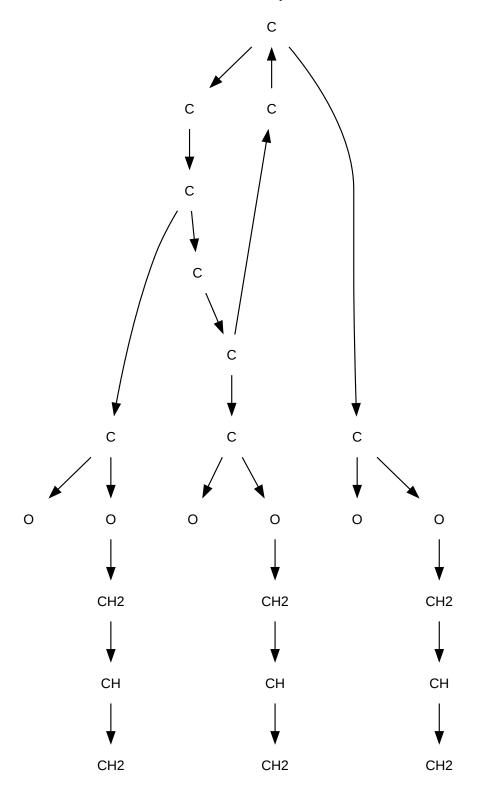
## **Chemical Structure and Identification**

**Triallyl trimesate**, systematically named tris(prop-2-enyl) benzene-1,3,5-tricarboxylate, is an organic compound featuring a central benzene ring symmetrically substituted with three allyl ester groups.[1][2] This unique structure imparts polyfunctional characteristics, making it a highly effective cross-linking agent.[1]

Below is a diagram of the chemical structure of **Triallyl trimesate**.

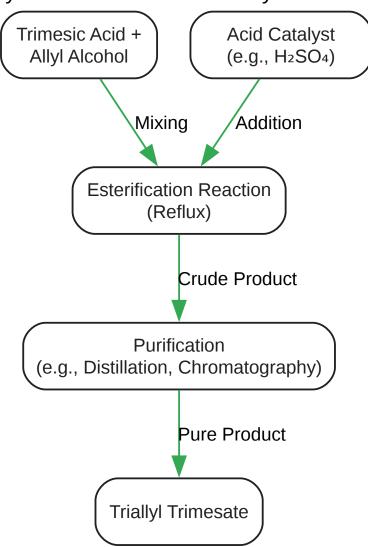


#### Chemical Structure of Triallyl Trimesate



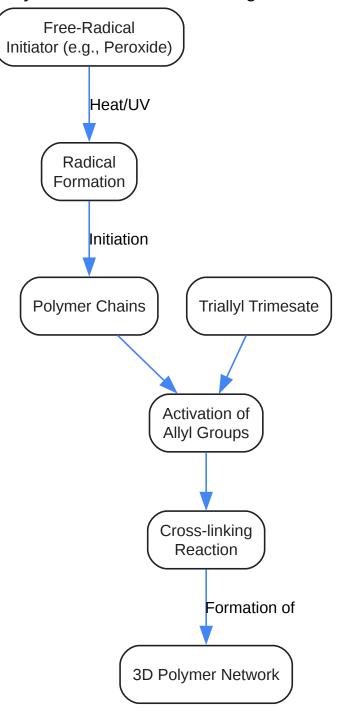


## Synthesis Workflow of Triallyl Trimesate





## Free-Radical Polymerization & Cross-linking with Triallyl Trimesate



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### References

- 1. Triallyl trimesate | C18H18O6 | CID 87328 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Human Metabolome Database: 13C NMR Spectrum (1D, 125 MHz, H2O, experimental) (HMDB0000906) [hmdb.ca]
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